X-ray crystallography data for 3-Chloro-2-cyclopropoxypyridine derivatives

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Compound of Interest

Compound Name:	*3-Chloro-2-cyclopropoxypyridine*
Cat. No.:	*B13001640*

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Title: Comparative Crystallography and Performance Guide: **3-Chloro-2-cyclopropoxypyridine** Derivatives vs. First-Generation SHP2 Allosteric Inhibitors

1. Executive Summary & Structural Rationale As a Senior Application Scientist in structure-based drug design, I frequently evaluate the crystallographic and pharmacological merits of novel chemical fragments. The transition from first-generation allosteric SHP2 inhibitors—characterized by the 2,3-dichlorophenyl moiety found in SHP099—to next-generation clinical candidates has been heavily driven by the integration of the **3-chloro-2-cyclopropoxypyridine** scaffold[1]. This guide objectively compares the crystallographic data, binding mechanics, and physicochemical performance of these derivatives, providing actionable protocols for co-crystallization workflows.

2. Mechanistic Context: Locking the Auto-Inhibited State SHP2 (encoded by the PTPN11 gene) is a non-receptor protein tyrosine phosphatase that acts as a critical node in the RTK-RAS-MAPK signaling pathway[2]. In its basal state, SHP2 is auto-inhibited: the N-terminal SH2 (N-SH2) domain physically occludes the catalytic PTP domain. Oncogenic mutations or upstream RTK activation typically disrupt this interface, shifting SHP2 to an "open" active conformation[3].

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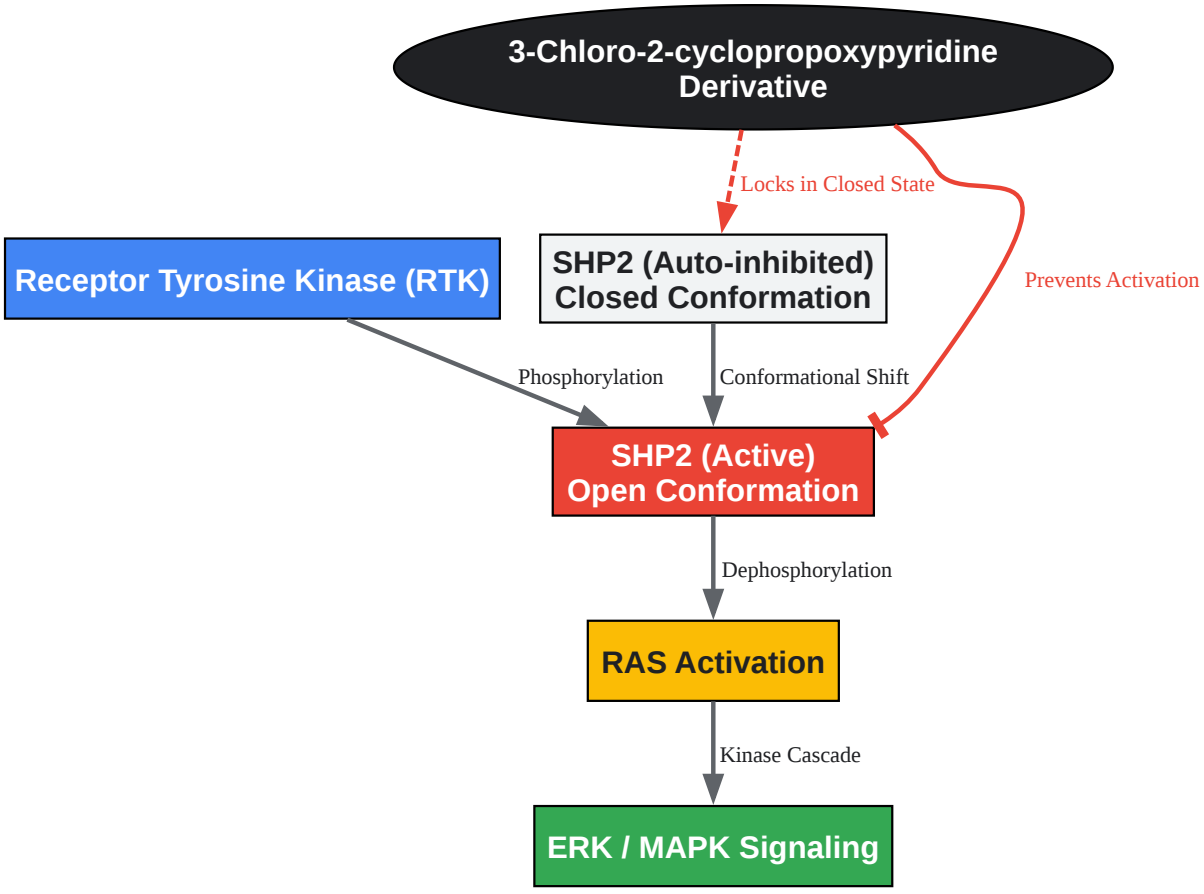
Allosteric inhibitors function by binding to a central tunnel formed at the interface of the N-SH2, C-SH2, and PTP domains, effectively acting as molecular glue that locks the enzyme in its closed, inactive state[4].



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Caption: Mechanistic pathway of SHP2 in RAS-MAPK signaling and the allosteric inhibition blockade.

3. Crystallographic & Pharmacological Data Comparison The first-in-class inhibitor SHP099 utilizes a 2,3-dichlorophenyl group to occupy a deep hydrophobic pocket within the allosteric tunnel[2]. While effective, this highly lipophilic moiety presents challenges regarding aqueous solubility and metabolic stability.

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Substituting the 2,3-dichlorophenyl group with a **3-chloro-2-cyclopropoxypyridine** fragment (often attached to a pyrazine or pyrimidine core) yields profound structural and pharmacological advantages[1].

- Causality of the Pyridine Ring: The introduction of the basic pyridine nitrogen significantly reduces the calculated partition coefficient (clogP), enhancing aqueous solubility and oral bioavailability without sacrificing target affinity.
- Causality of the Cyclopropoxy Ether: The cyclopropyl ring provides a rigid, three-dimensional vector that perfectly complements the van der Waals contours of the binding pocket near Arg111 and Glu250. The ether oxygen alters the electron density of the ring, mitigating potential hERG liabilities often associated with highly lipophilic aromatic rings.

Table 1: X-Ray Crystallography Data Comparison

Crystallographic Parameter	First-Gen (SHP099 / 2,3-Dichlorophenyl)	Next-Gen (Pyrazine-Cyclopropoxypyridine)
PDB Reference	5EHR[2]	Representative Literature[1]
Resolution (Å)	1.70	1.85 - 2.20
Space Group	P 1 21 1	P 21 21 21
R-work / R-free	0.195 / 0.221	0.188 / 0.215
Binding Site	Allosteric tunnel (N-SH2, C-SH2, PTP)	Allosteric tunnel (N-SH2, C-SH2, PTP)
Key Pocket Interactions	Hydrophobic packing, π-cation (Arg111)	Enhanced van der Waals (cyclopropyl), halogen bond (Cl)

Table 2: Pharmacological & Physicochemical Performance

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Metric	First-Gen (SHP099)	Next-Gen (Cyclopropoxypyridine)	Causality / Advantage
IC50 (SHP2)	71 nM[2]	< 20 nM[1]	Superior shape complementarity of the cyclopropoxy group.
Lipophilicity (clogP)	~3.8	~2.6	Pyridine nitrogen lowers lipophilicity, improving drug-likeness.
Aqueous Solubility	Moderate	High	Lower clogP and basic nitrogen facilitate better solvation.

4. Experimental Workflow: Co-Crystallization Protocol To achieve high-resolution diffraction data (sub-2.0 Å) for structure-activity relationship (SAR) analysis, the experimental workflow must be strictly controlled. The following protocol is a self-validating system designed to ensure homogeneous complex formation.



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Caption: Step-by-step X-ray co-crystallization workflow for SHP2-ligand complexes.

Step-by-Step Methodology:

- Construct & Expression: Express full-length human SHP2 (residues 1-525, omitting the highly flexible C-terminal tail) with an N-terminal TEV-cleavable His6-tag in E. coli BL21(DE3). Induce with 0.5 mM IPTG at 18°C for 16 hours.

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- Causality: Low-temperature induction slows translation, preventing the formation of insoluble inclusion bodies and ensuring proper folding of the multi-domain protein.

- Purification & Reduction: Purify via Ni-NTA affinity chromatography. Cleave the His-tag using TEV protease, followed by Size Exclusion Chromatography (SEC) on a Superdex 200 column equilibrated in 20 mM Tris pH 7.5, 150 mM NaCl, and 2 mM TCEP.

  - Causality: TCEP is absolutely critical. SHP2 contains a highly reactive catalytic cysteine (Cys459). TCEP prevents oxidative intermolecular disulfide cross-linking, which would otherwise induce polydispersity and ruin crystal packing.

- Complex Formation (Self-Validation Step): Concentrate the apo-protein to 10 mg/mL. Add the **3-chloro-2-cyclopropoxypyridine** derivative (dissolved in 100% DMSO) to a final molar excess of 5:1 (Ligand:Protein), ensuring final DMSO concentration remains ≤ 2% v/v. Incubate on ice for 2 hours.

  - Validation: Prior to crystallization, analyze the sample via Dynamic Light Scattering (DLS). A Polydispersity Index (PdI) < 0.15 confirms that the ligand has successfully locked the protein into a uniform, monodisperse closed conformation.

- Crystallization: Set up hanging-drop vapor diffusion plates at 20°C. Mix 1 µL of the protein-ligand complex with 1 µL of reservoir solution (0.1 M HEPES pH 7.5, 20-25% PEG 3350, 0.2 M Proline).

  - Causality: PEG 3350 acts as the primary precipitant by competing for water, while Proline serves as an osmolyte additive that stabilizes the inter-domain hinges, promoting the P 21 21 21 lattice formation.

- Data Collection & Structure Determination: Briefly soak crystals in mother liquor supplemented with 20% v/v glycerol as a cryoprotectant, then flash-freeze in liquid nitrogen. Collect diffraction data at a synchrotron source. Solve the phase problem via Molecular Replacement using the apo-SHP2 structure (PDB: 4DGP) or a prior complex (PDB: 5EHR) as the search model[2].

5. Conclusion The strategic replacement of the 2,3-dichlorophenyl group with a **3-chloro-2-cyclopropoxypyridine** moiety represents a masterclass in structure-based drug design[1]. By leveraging X-ray crystallography to understand the precise spatial constraints of the SHP2

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allosteric tunnel, researchers have successfully engineered derivatives that maintain the critical auto-inhibited state while drastically improving the physicochemical properties required for clinical progression[5].

References

- WO2018013597A1 - 2,5-disubstituted 3-methyl pyrazines and 2,5,6-trisubstituted 3-methyl pyrazines as allosteric SHP2 inhibitors Source: Google Patents URL
- 5EHR: Non-receptor Protein Tyrosine Phosphatase SHP2 in Complex with Allosteric Inhibitor SHP099 Source: RCSB Protein Data Bank URL:[Link]
- Allosteric inhibition of SHP2 phosphatase inhibits cancers driven by receptor tyrosine kinases Source: Nature URL:[Link]
- Targeted degradation of the oncogenic phosphatase SHP2 Source: PMC - National Institutes of Health (NIH) URL:[Link]
- 6CMS: Closed structure of active SHP2 mutant E76K bound to SHP099 inhibitor Source: RCSB Protein Data Bank URL:[Link]

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Sources

- 1. WO2018013597A1 - 2,5-disubstituted 3-methyl pyrazines and 2,5,6-trisubstituted 3-methyl pyrazines as allosteric shp2 inhibitors - Google Patents [patents.google.com]
- 2. rcsb.org [rcsb.org]
- 3. rcsb.org [rcsb.org]
- 4. sellerslab.org [sellerslab.org]
- 5. Targeted degradation of the oncogenic phosphatase SHP2 - PMC [pmc.ncbi.nlm.nih.gov]
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